

2,6-Dichloro-1,4-phenylenediamine safety data sheet (SDS) information

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Compound of Interest

Compound Name:	2,6-Dichloro-1,4-phenylenediamine
Cat. No.:	B1196924

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An In-depth Technical Guide to the Safety of 2,6-Dichloro-1,4-phenylenediamine

This technical guide provides comprehensive safety data sheet (SDS) information for **2,6-Dichloro-1,4-phenylenediamine**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

2,6-Dichloro-1,4-phenylenediamine is an aromatic amine that has been utilized as an intermediate in the manufacturing of dyes and resins.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also known as a metabolite of the fungicide Dicloran.[\[3\]](#)

Identifier	Value
Chemical Name	2,6-Dichloro-1,4-phenylenediamine
Synonyms	2,6-Dichlorobenzene-1,4-diamine, 3,5-Dichloro-1,4-phenylenediamine, C.I. 37020, Fast Brown RR Salt [2] [4] [5]
CAS Number	609-20-1 [1] [4] [6]
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂ [4] [6]
Molecular Weight	177.03 g/mol [4] [6]

Hazard Identification and Classification

The compound is classified as highly hazardous. It is toxic if swallowed, inhaled, or in contact with skin, causes serious eye irritation, and may provoke an allergic skin reaction.[\[7\]](#)[\[8\]](#) Furthermore, it is very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)

GHS Hazard Classification

Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Acute Aquatic Hazard	Category 1	H400: Very toxic to aquatic life

| Chronic Aquatic Hazard | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Signal Word:Danger[\[7\]](#)

Hazard Pictograms:

- Skull and Crossbones
- Corrosion
- Exclamation Mark
- Environment

Caption: GHS Hazard Pictograms and Statements for **2,6-Dichloro-1,4-phenylenediamine**.

Toxicological Information

2,6-Dichloro-1,4-phenylenediamine exhibits significant cytotoxicity.[\[4\]](#) When heated to decomposition, it releases highly toxic fumes of chlorine and nitrogen oxides.[\[1\]](#)

Summary of Toxicological Endpoints

Endpoint	Result
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[7][8]
Skin Corrosion/Irritation	No comprehensive data available; may cause sensitization by skin contact.
Eye Damage/Irritation	Causes serious eye irritation. [7] [8]
Respiratory/Skin Sensitization	May cause an allergic skin reaction. [7] [8]
Carcinogenicity	There is limited evidence for carcinogenicity in experimental animals (increased liver-cell tumors in mice). [2] No component is identified as a probable, possible, or confirmed human carcinogen by IARC at levels $\geq 0.1\%$. [7]
Mutagenicity	Positive in <i>Salmonella typhimurium</i> mutation assays and mouse lymphoma forward mutation assays. [2] [3]

| Specific Target Organ Toxicity | May cause damage to organs (Kidney, Heart, Musculo-skeletal system) if swallowed.[\[8\]](#) |

Experimental Protocols

- Carcinogenicity Bioassay (NTP, 1982): 2,6-Dichloro-p-phenylenediamine was administered in the diet to F344 rats and B6C3F1 mice for 103 weeks. The study observed increased incidences of hepatocellular adenoma and carcinoma in male and female mice. No treatment-related tumors were found in rats.[\[3\]](#)

- Mutagenicity - Ames Test (Mortelmans et al., 1986): The compound was tested for mutagenicity in *Salmonella typhimurium* strains. It was found to be mutagenic both with and without an external metabolic activation system.[2][3]
- Mutagenicity - Mouse Lymphoma Assay (McGregor et al., 1988): The substance was evaluated in the L5178Y tk+/tk- mouse lymphoma cell forward mutation assay, where it tested positive.[3]

First-Aid Measures

First-aiders must protect themselves.[7] In all cases of exposure, seek immediate medical advice and show the safety data sheet to the attending physician.[7][8]

- Inhalation: Move the person to fresh air. If breathing has stopped, administer artificial respiration. Call a physician immediately.[7][8]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water or shower. Call a physician immediately.[7][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist.[7][8]
- Ingestion: If swallowed, give the victim water to drink (two glasses at most). Seek medical advice immediately.[8] Rinse mouth and call a POISON CENTER or doctor immediately.[7]

Handling, Storage, and Emergency Procedures

Safe Handling:

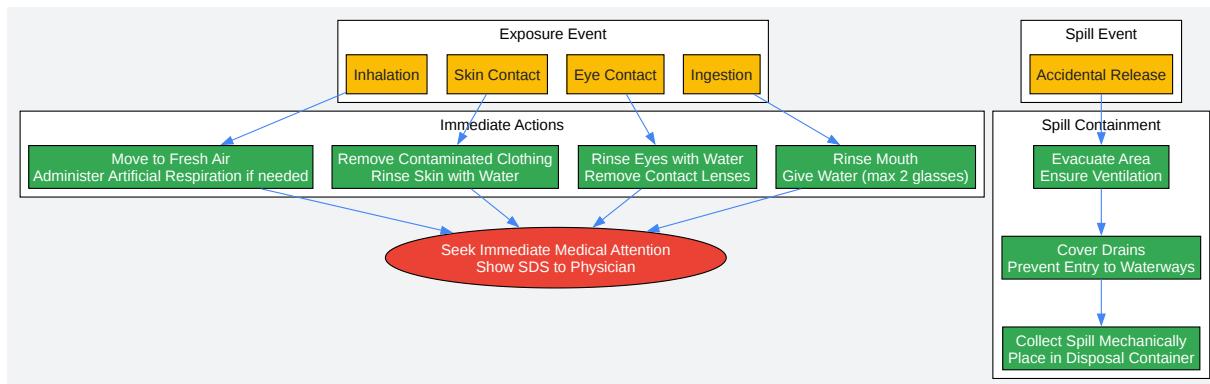
- Work under a hood and avoid generating dust.[7]
- Do not inhale the substance or mixture.[7]
- Avoid contact with skin and eyes.[9]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands and face thoroughly after handling.[7]

Storage:

- Keep the container tightly closed in a dry, well-ventilated place.[7]
- Store locked up or in an area accessible only to authorized personnel.[7]
- The substance is light-sensitive and should be stored under an inert gas.[7]

Accidental Release:

- For non-emergency personnel, evacuate the danger area, avoid substance contact, and ensure adequate ventilation.[8][10]
- Do not let the product enter drains.[8]
- Cover drains, collect the material carefully (e.g., sweep up), and place it in a suitable container for disposal.[8][10]



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Caption: Emergency Response Workflow for **2,6-Dichloro-1,4-phenylenediamine** Exposure or Spill.

Physical and Chemical Properties

Property	Value
Appearance	Grey or beige powder / microcrystalline solid [1] [11]
Melting Point	138 - 143 °C (for a related compound, p-phenylenediamine) [8]
Boiling Point	267 °C (for a related compound, p-phenylenediamine) [8]
Solubility	Insoluble in water [1]

Stability and Reactivity

- Reactivity: The substance may be unstable upon prolonged exposure to air and light.[\[1\]](#) Finely dispersed particles may form explosive mixtures in the air.[\[12\]](#)
- Chemical Stability: The product is considered chemically stable under standard ambient conditions (room temperature).[\[7\]](#)
- Incompatible Materials: It is incompatible with strong oxidizing agents, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[\[1\]](#)
- Hazardous Decomposition Products: When heated, it emits very toxic fumes containing chlorine and nitrogen oxides.[\[1\]](#) Hazardous combustion can also produce carbon oxides and hydrogen chloride gas.[\[9\]](#)

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